

Spectroscopic Data of Cyanourea: An In-depth Technical Guide

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Compound of Interest

Compound Name: Cyanourea

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **cyanourea** (NH_2CONHCN). Due to the limited availability of experimentally derived spectra in public databases, this guide presents predicted spectroscopic data obtained from computational methods, alongside detailed experimental protocols for acquiring such data. This information is intended to serve as a valuable resource for researchers in chemistry, pharmacology, and materials science.

Infrared (IR) Spectroscopy

Infrared spectroscopy is a powerful technique for identifying the functional groups present in a molecule. The IR spectrum of **cyanourea** is expected to show characteristic absorption bands for its primary amine, secondary amine, carbonyl, and nitrile functionalities.

Predicted Infrared Spectrum Data

The following table summarizes the predicted vibrational frequencies for the key functional groups in **cyanourea**. These values are based on computational predictions and should be considered as estimates.

Functional Group	Predicted Wavenumber (cm ⁻¹)	Vibration Mode
N-H (Amide)	3400 - 3500	Asymmetric & Symmetric Stretch
C=O (Amide I)	1680 - 1720	Stretch
N-H (Amide II)	1550 - 1650	Bend
C≡N (Nitrile)	2220 - 2260	Stretch
C-N	1200 - 1350	Stretch

Experimental Protocol: Attenuated Total Reflectance (ATR) - Fourier Transform Infrared (FTIR) Spectroscopy

This protocol describes the acquisition of an IR spectrum for a solid sample like **cyanourea** using an ATR-FTIR spectrometer.

Materials:

- **Cyanourea** sample (solid)
- Spatula
- ATR-FTIR Spectrometer with a diamond or germanium crystal
- Solvent for cleaning (e.g., isopropanol or ethanol)
- Lint-free wipes

Procedure:

- **Background Collection:** Ensure the ATR crystal is clean by wiping it with a lint-free cloth dampened with a suitable solvent. Record a background spectrum of the empty, clean ATR crystal. This will account for any atmospheric or instrumental interferences.

- **Sample Application:** Place a small amount of the solid **cyanourea** sample directly onto the center of the ATR crystal using a clean spatula.
- **Apply Pressure:** Lower the pressure arm of the ATR accessory to ensure firm and even contact between the sample and the crystal. The pressure should be sufficient to maximize the signal without damaging the crystal.
- **Data Acquisition:** Collect the IR spectrum of the sample. The typical scanning range is 4000-400 cm^{-1} . Co-adding multiple scans (e.g., 16 or 32) will improve the signal-to-noise ratio.
- **Data Processing:** The software will automatically ratio the sample spectrum to the background spectrum to generate the final absorbance or transmittance spectrum.
- **Cleaning:** After analysis, retract the pressure arm, and carefully remove the sample from the crystal using a spatula and a lint-free wipe. Clean the crystal thoroughly with a solvent-dampened wipe.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the chemical environment of atomic nuclei, such as hydrogen (^1H) and carbon (^{13}C), within a molecule. This allows for the elucidation of the molecular structure.

Predicted ^1H NMR Spectrum Data

The ^1H NMR spectrum of **cyanourea** is predicted to show distinct signals for the protons of the primary and secondary amine groups. The chemical shifts are influenced by the electron-withdrawing nature of the adjacent carbonyl and cyano groups.

Proton Environment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration
-NH ₂	6.5 - 8.0	Broad Singlet	2H
-NH-	8.5 - 10.0	Broad Singlet	1H

Note: The chemical shifts of N-H protons can be highly variable and are dependent on solvent, concentration, and temperature.

Predicted ^{13}C NMR Spectrum Data

The ^{13}C NMR spectrum of **cyanourea** will provide information about the two unique carbon atoms in the molecule: the carbonyl carbon and the nitrile carbon.

Carbon Environment	Predicted Chemical Shift (δ , ppm)
C=O (Urea)	155 - 165
C \equiv N (Nitrile)	115 - 125

Experimental Protocol: ^1H and ^{13}C NMR Spectroscopy

This protocol outlines the general procedure for preparing a sample of an organic solid for NMR analysis.

Materials:

- **Cyanourea** sample (5-10 mg for ^1H , 20-50 mg for ^{13}C)
- Deuterated solvent (e.g., DMSO- d_6 , as **cyanourea** has low solubility in less polar solvents)
- NMR tube and cap
- Pipette
- Vortex mixer (optional)

Procedure:

- **Sample Preparation:** Accurately weigh the **cyanourea** sample and transfer it to a clean, dry vial.
- **Dissolution:** Add approximately 0.6-0.7 mL of the chosen deuterated solvent to the vial. If necessary, gently warm the vial or use a vortex mixer to aid dissolution.
- **Transfer to NMR Tube:** Using a pipette, transfer the solution to a clean NMR tube. Ensure there are no solid particles in the solution. If necessary, filter the solution through a small

plug of glass wool in the pipette.

- Capping and Labeling: Securely cap the NMR tube and label it clearly.
- Instrument Setup: Insert the NMR tube into the spectrometer's spinner turbine and place it in the magnet.
- Data Acquisition:
 - Lock the spectrometer onto the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity.
 - Tune and match the probe for the desired nucleus (^1H or ^{13}C).
 - Set the appropriate acquisition parameters (e.g., number of scans, pulse width, relaxation delay). For ^{13}C NMR, a larger number of scans will be required due to the low natural abundance of the ^{13}C isotope.
 - Acquire the spectrum.
- Data Processing: Process the raw data (Free Induction Decay - FID) by applying a Fourier transform, phase correction, and baseline correction to obtain the final NMR spectrum.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions. It is used to determine the molecular weight of a compound and can provide information about its structure through fragmentation analysis.

Predicted Mass Spectrum Data

The mass spectrum of **cyanourea**, likely obtained via Electron Ionization (EI), is expected to show a molecular ion peak corresponding to its molecular weight, as well as several fragment ions.

m/z	Predicted Identity
85	$[M]^+$ (Molecular Ion)
69	$[M - NH_2]^+$
59	$[M - CN]^+$
44	$[CONH_2]^+$
43	$[HNCO]^+$
28	$[CO]^+$

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

This protocol describes the general procedure for obtaining a mass spectrum of a solid organic compound using a direct insertion probe.

Materials:

- **Cyanourea** sample (microgram to milligram quantity)
- Direct Insertion Probe (DIP) with a sample holder (e.g., capillary tube)
- Mass Spectrometer with an EI source

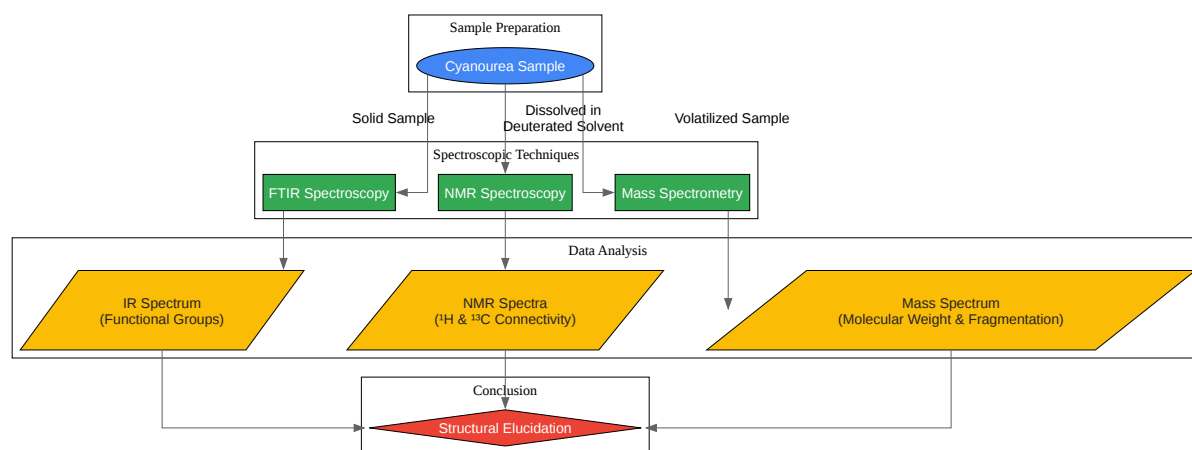
Procedure:

- **Sample Loading:** Load a small amount of the solid **cyanourea** sample into the sample holder of the direct insertion probe.
- **Probe Insertion:** Insert the probe into the mass spectrometer's vacuum interlock.
- **Evacuation:** Allow the interlock to evacuate to the high vacuum of the mass spectrometer.
- **Probe Positioning:** Advance the probe tip into the ion source, close to the electron beam.
- **Ionization and Analysis:**

- Gradually heat the probe to volatilize the sample into the ion source.
- The vaporized molecules are bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation.
- The resulting ions are accelerated and separated by the mass analyzer based on their mass-to-charge ratio.
- The detector records the abundance of each ion.
- Data Acquisition: The mass spectrum is recorded as the sample is introduced and ionized.
- Data Analysis: Analyze the resulting mass spectrum to identify the molecular ion peak and characteristic fragment ions.

Spectroscopic Analysis Workflow

The following diagram illustrates the logical workflow for the comprehensive spectroscopic analysis of **cyanourea**.



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